

Operational Safety & Disposal Guide: (2,6-Difluoro-3-iodophenyl)trimethylsilane

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Compound of Interest

Compound Name: (2,6-Difluoro-3-iodophenyl)trimethylsilane

CAS No.: 746630-31-9

Cat. No.: B6321445

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Executive Summary

(2,6-Difluoro-3-iodophenyl)trimethylsilane is a specialized organosilicon intermediate used primarily in cross-coupling reactions (e.g., Hiyama coupling) and medicinal chemistry. Unlike highly reactive chlorosilanes, this aryl-silane exhibits relative stability under ambient conditions but possesses unique disposal requirements due to its poly-halogenated nature (Fluorine/Iodine) and organosilicon framework.

Core Disposal Directive: This compound must be classified and disposed of as Halogenated Organic Solvent Waste. It is strictly prohibited to dispose of this material via drain, trash, or evaporation.

Chemical Identification & Hazard Characterization

Before handling, verify the material identity and associated risks.[\[1\]](#)

Parameter	Specification
Chemical Name	(2,6-Difluoro-3-iodophenyl)trimethylsilane
Structure	Aryl ring substituted with 2 Fluorines, 1 Iodine, and a Trimethylsilyl group
Physical State	Liquid (Colorless to pale yellow)
Primary Hazards	Irritant (Skin/Eye), Combustible Liquid (Class IIIA/IIIB est.)
Reactivity	Stable to water/air (unlike silyl chlorides). Cleaved by strong acids/bases or fluoride sources.
Incompatibility	Strong oxidizers, strong acids, fluoride salts (e.g., TBAF).

Critical Hazard Assessment

- **Halogen Load:** The presence of Iodine and Fluorine necessitates segregation from non-halogenated solvents to prevent corrosion in standard incineration lines and to meet EPA/RCRA specific incineration requirements.
- **Silica Formation:** Upon incineration, silicon-containing compounds generate silicon dioxide () ash, which can foul catalytic oxidizers. High-volume waste streams must be flagged as "Silicon-Containing."

Waste Classification & Segregation

Proper segregation is the single most effective safety measure in chemical disposal.

RCRA/EPA Classification (US)

- **D001 (Ignitable):** If flash point is

(Treat as ignitable to be safe).

- Halogenated Organic: Must be separated from non-halogenated waste (e.g., acetone, ethanol).

Segregation Protocol

- DO NOT MIX WITH: Oxidizing acids (Nitric, Perchloric), aqueous waste, or non-halogenated solvents (unless the facility allows commingled organic waste).
- CONTAINER: High-density polyethylene (HDPE) or glass. Avoid metal containers if long-term storage is expected due to potential slow hydrolysis and acid generation.

Step-by-Step Disposal Procedures

Scenario A: Routine Disposal (Stock & Reaction Waste)

Objective: Safe transfer of liquid waste to central accumulation.

- Preparation:
 - Don PPE: Nitrile gloves (double gloved recommended for organo-iodides), safety goggles, and flame-resistant lab coat.
 - Work inside a fume hood.[\[2\]](#)
- Container Selection:
 - Select a waste container labeled "Hazardous Waste - Halogenated Organic."
 - Ensure the container is compatible (HDPE or Glass).
- Transfer:
 - Pour the silane liquid directly into the container using a funnel to prevent spillage.
 - Rinse: Rinse the empty stock bottle 3 times with a compatible solvent (e.g., Dichloromethane or Ethyl Acetate). Add these rinses to the same waste container.
- Labeling:

- List all constituents: "(2,6-Difluoro-3-iodophenyl)trimethylsilane, Dichloromethane (rinse)."
- Check the box for "Halogenated."
- Add a specific tag: "Contains Organosilanes" (This alerts the waste vendor to potential ash formation).

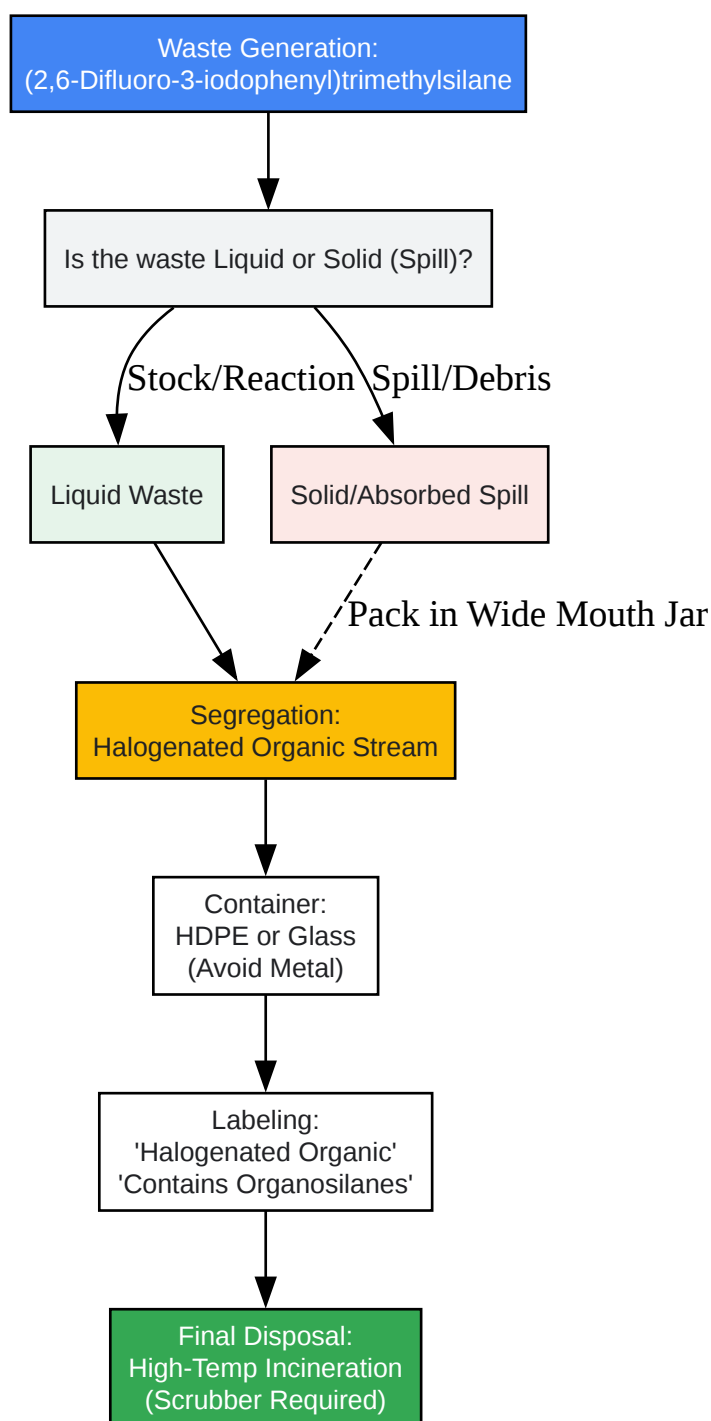
Scenario B: Hydrolysis/Spill Cleanup

Objective: Managing spills or decontaminating glassware.

- Spill Control:
 - Do not use water. Although this silane is relatively stable, water can spread the organic layer.
 - Absorb with vermiculite, sand, or activated charcoal pads.
- Collection:
 - Sweep absorbed material into a wide-mouth jar labeled "Solid Hazardous Waste - Halogenated Debris."
- Decontamination of Surface/Glassware:
 - Wipe the area with a solvent-soaked paper towel (Acetone or Hexane).
 - Dispose of the towel in the solid hazardous waste bin.
 - Note: If strong odors persist or "smoking" occurs (unlikely with this specific silane but possible with impurities), neutralize with a dilute solution of Sodium Bicarbonate () before final cleaning.

Decision Logic & Workflow

The following diagram outlines the critical decision path for disposing of **(2,6-Difluoro-3-iodophenyl)trimethylsilane**.



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Caption: Operational workflow for the segregation and packaging of fluorinated aryl-silane waste.

Regulatory & Compliance Reference

When filling out waste manifests, use the following guidelines. Note that specific codes may vary by state/country.

Regulatory Body	Code/Classification	Rationale
US EPA (RCRA)	D001 (Ignitable)	Default for organic liquids with low/unknown flashpoints.
US EPA (RCRA)	F002 (Listed Solvent)	If mixed with listed halogenated solvents (e.g., DCM).
DOT (Shipping)	UN 1993 or UN 2924	Flammable Liquid, N.O.S. (Organosilane) - Verify specific flash point. [3]
Waste Stream	Halogenated Organic	Presence of Fluorine (F) and Iodine (I).

Special Note on Iodine

While Iodine is a halogen, some waste vendors require "Iodinated Waste" to be segregated from Chloro/Fluoro waste due to the heaviness of the atom and specific scrubbing requirements.

- Action: Check with your facility's EHS officer if a separate "Iodine Stream" is required. If not, standard Halogenated waste is acceptable.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [\[Link\]](#)
- US Environmental Protection Agency. (2023). Defining Hazardous Waste: Listed and Characteristic Wastes. [\[Link\]](#)

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Sources

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